

Maleic Acid-d2: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Maleic Acid-d2

Cat. No.: B3044134

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Introduction

Maleic Acid-d2 (dideuterated maleic acid) is a stable isotope-labeled form of maleic acid, an organic compound with significant applications in chemical synthesis, materials science, and pharmaceutical development. This technical guide provides comprehensive information on the properties, suppliers, and key applications of **Maleic Acid-d2**, with a focus on its use as an internal standard in quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy and its role as an inhibitor of glutamate decarboxylase.

Chemical and Physical Properties

Maleic Acid-d2 is the cis-isomer of butenedioic acid, where the two vinylic hydrogen atoms are replaced with deuterium. This isotopic substitution makes it a valuable tool for analytical and metabolic studies.

CAS Number: 24461-33-4^{[1][2][3][4]}

Supplier and Quantitative Data

Several chemical suppliers offer **Maleic Acid-d2** with varying specifications. The following table summarizes the available quantitative data from prominent suppliers.

Supplier	Product Name	Purity/Isotopic Enrichment
Cambridge Isotope Laboratories, Inc.	Maleic acid (2,3-D ₂ , 98%)	98% Chemical Purity[1]
MedChemExpress	Maleic acid-d ₂	99.26% Purity[2]
Sigma-Aldrich	Maleic acid-2,3-d ₂	98 atom % D[3]
CDN Isotopes	Maleic-2,3-d ₂ Acid	98 atom % D[4]

Applications in Research and Drug Development

Maleic Acid-d₂ serves as a critical tool in various scientific disciplines, primarily due to its utility as an internal standard and its biological activity.

Quantitative Nuclear Magnetic Resonance (qNMR) Internal Standard

The most prominent application of **Maleic Acid-d₂** is as an internal standard for quantitative NMR (qNMR) spectroscopy.[2] Its simple ¹H NMR spectrum (a singlet in the absence of deuterium) is advantageous. In the deuterated form, the signal from the vinylic protons is absent, allowing for clear and unambiguous quantification of other analytes in a complex mixture without signal overlap.

Glutamate Decarboxylase Inhibition

Maleic acid is a known inhibitor of glutamate decarboxylase (GAD), an enzyme responsible for the conversion of glutamate to the inhibitory neurotransmitter GABA.[2] This inhibitory activity is a subject of research in neuroscience and drug development. **Maleic Acid-d₂** can be used in studies to elucidate the mechanism of this inhibition and to develop novel therapeutic agents targeting the GABAergic system.

Experimental Protocols

General Protocol for Quantitative NMR (qNMR) using Maleic Acid-d₂ as an Internal Standard

This protocol outlines the general steps for determining the purity of a substance using **Maleic Acid-d2** as an internal standard.

1. Materials and Reagents:

- Analyte of interest
- **Maleic Acid-d2** (of known purity and isotopic enrichment)
- Appropriate deuterated solvent (e.g., D₂O, DMSO-d₆)
- High-precision analytical balance
- NMR tubes
- NMR spectrometer

2. Sample Preparation:

- Accurately weigh a specific amount of the analyte and **Maleic Acid-d2** into a vial. The molar ratio of the analyte to the internal standard should ideally be close to 1:1.
- Dissolve the mixture in a precise volume of the chosen deuterated solvent.
- Transfer the solution to an NMR tube.

3. NMR Data Acquisition:

- Acquire a ¹H NMR spectrum of the sample.
- Ensure a sufficient relaxation delay (D1) to allow for complete relaxation of all relevant nuclei, which is crucial for accurate integration. This is typically set to 5-7 times the longest T1 relaxation time of the signals of interest.
- Optimize other acquisition parameters, such as the number of scans, to achieve a high signal-to-noise ratio.

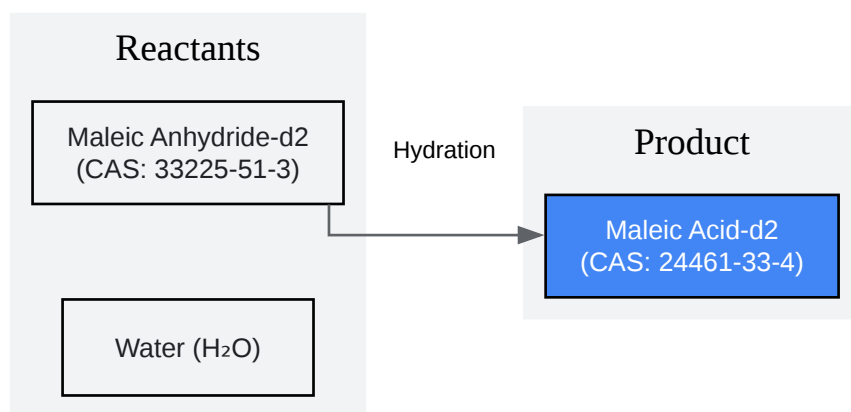
4. Data Processing and Analysis:

- Process the NMR spectrum, including Fourier transformation, phase correction, and baseline correction.
- Integrate the signals corresponding to the analyte and a known signal from a non-deuterated internal standard if **Maleic Acid-d2** is used to avoid proton signals. In the case of using the residual proton signal of the deuterated solvent or another standard, integrate a well-resolved signal of the analyte.
- Calculate the purity of the analyte using the following formula:

Signaling Pathway and Experimental Workflow Visualization

Synthesis of Maleic Acid-d2

The synthesis of **Maleic Acid-d2** typically involves the hydration of its corresponding anhydride, Maleic Anhydride-d2.

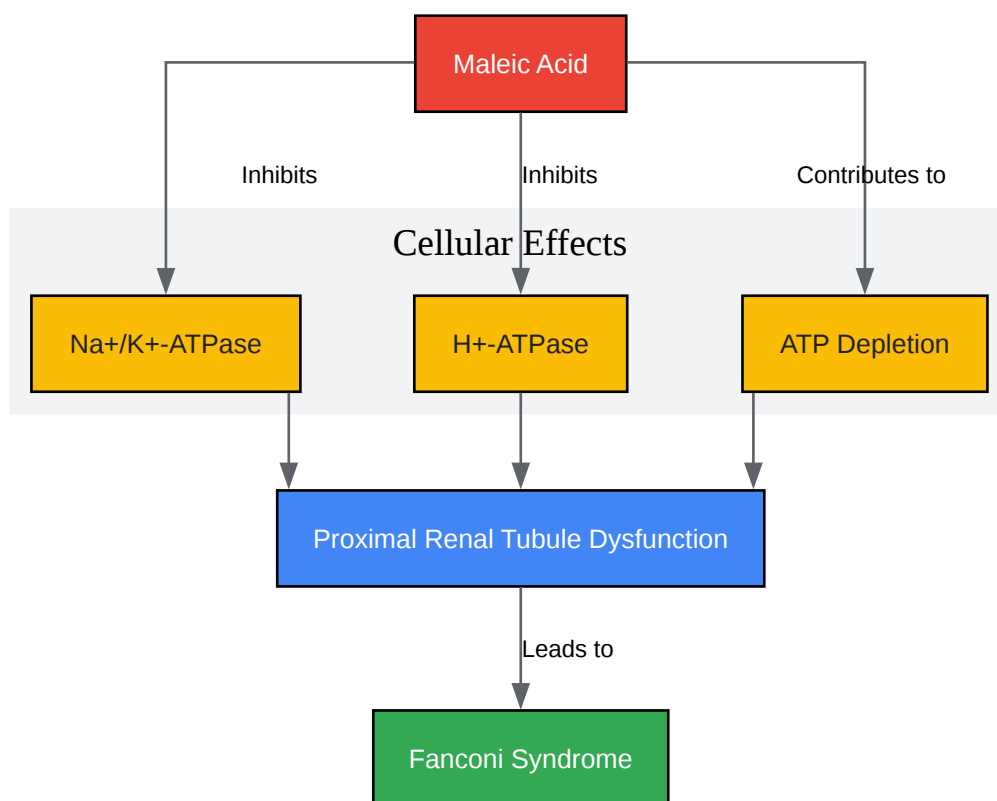


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Caption: Synthesis of **Maleic Acid-d2** via hydration of Maleic Anhydride-d2.

Mechanism of Maleic Acid-Induced Fanconi Syndrome

Maleic acid is known to induce experimental Fanconi syndrome, a generalized dysfunction of the proximal renal tubules. The underlying mechanism involves the inhibition of key enzymes and transporters.^{[5][6][7][8]}



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Caption: Signaling pathway of maleic acid-induced Fanconi syndrome.

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